

Cyclo(Gly-Tyr): An In-depth Technical Guide on a Bioactive Secondary Metabolite

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Compound of Interest

Compound Name: Cyclo(Gly-Tyr)

Cat. No.: B196037

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclo(Gly-Tyr), a cyclic dipeptide secondary metabolite, has emerged as a molecule of significant interest within the scientific community. Composed of glycine and tyrosine residues, this compound is produced by a variety of microorganisms and is part of the larger class of 2,5-diketopiperazines (DKPs). These molecules are known for their remarkable stability and diverse biological activities. This technical guide provides a comprehensive overview of **Cyclo(Gly-Tyr)**, including its biosynthesis, chemical properties, and known and potential biological functions. Detailed experimental protocols for its isolation, characterization, and analysis are provided, alongside a summary of available quantitative bioactivity data. Furthermore, this guide explores the signaling pathways potentially modulated by **Cyclo(Gly-Tyr)**, offering insights for future research and drug development endeavors.

Introduction

Cyclo(Gly-Tyr) is a naturally occurring cyclic dipeptide, a class of the smallest cyclic peptides found in nature. These compounds are secondary metabolites produced by a wide array of organisms, including bacteria, fungi, and marine sponges. The rigid structure conferred by the diketopiperazine ring provides exceptional stability against proteolytic degradation compared to their linear counterparts, making them attractive scaffolds for therapeutic development. While research on **Cyclo(Gly-Tyr)** is ongoing, studies on closely related cyclic dipeptides suggest a range of biological activities, including antimicrobial, anti-inflammatory, neuroprotective, and

quorum sensing inhibitory effects. This guide aims to consolidate the current knowledge on **Cyclo(Gly-Tyr)** and provide a technical resource for researchers and professionals in the field of drug discovery and development.

Chemical Properties

The fundamental chemical properties of **Cyclo(Gly-Tyr)** are summarized in the table below.

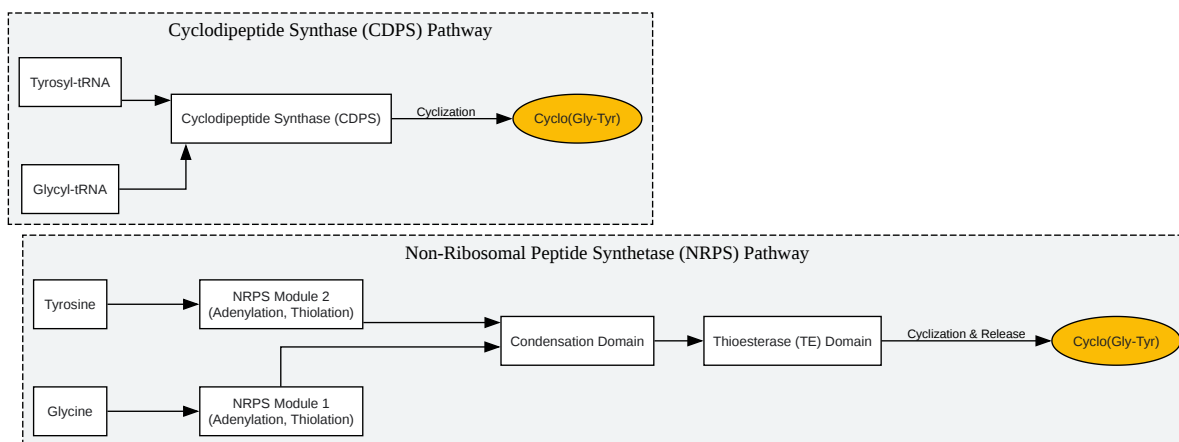
Property	Value
IUPAC Name	(3S)-3-(4-hydroxybenzyl)piperazine-2,5-dione
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃
Molecular Weight	220.23 g/mol
CAS Number	5845-66-9
Appearance	White to off-white solid
Solubility	Soluble in DMSO

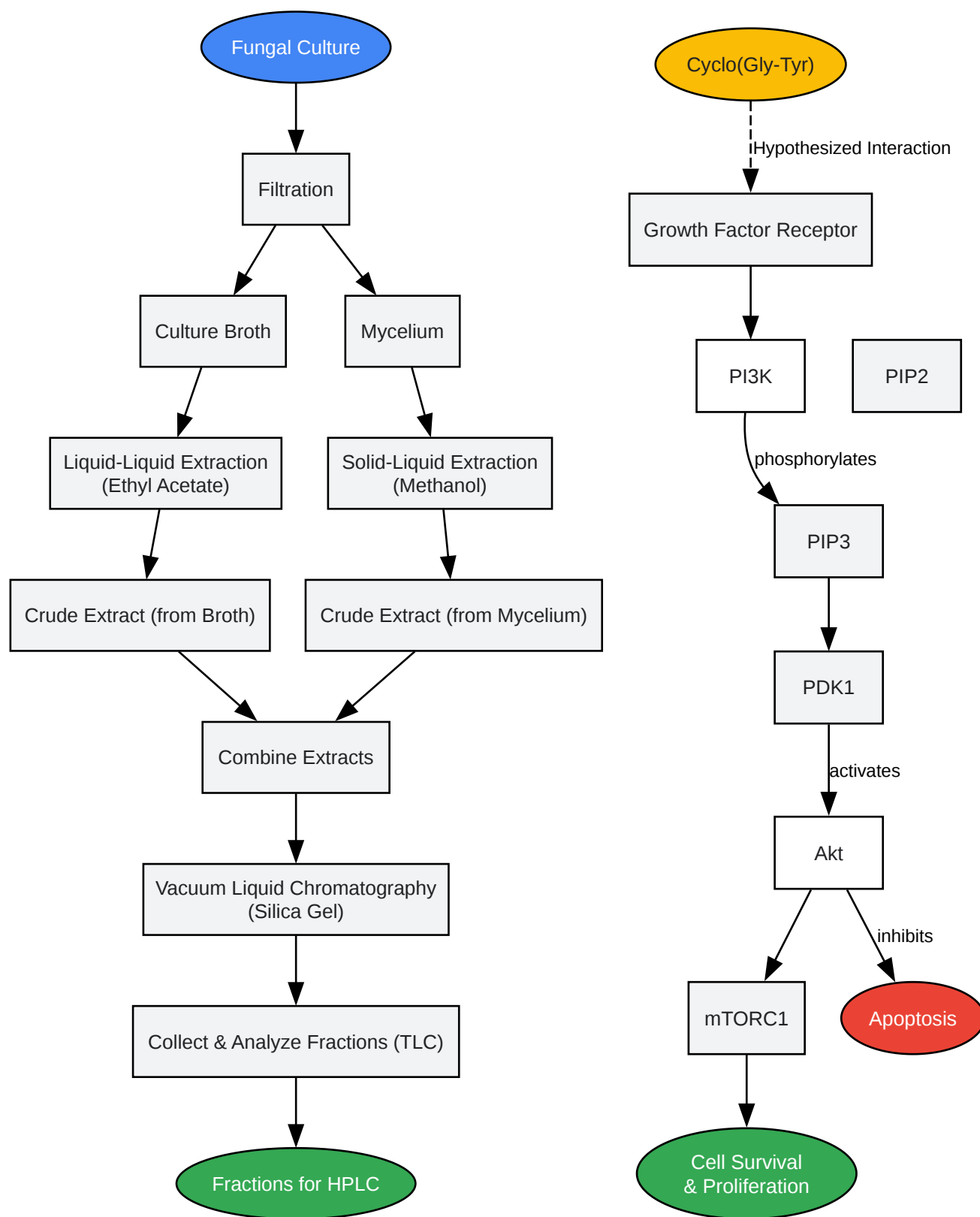
Biosynthesis

Cyclic dipeptides like **Cyclo(Gly-Tyr)** are primarily synthesized by two enzymatic pathways: Non-Ribosomal Peptide Synthetases (NRPSs) and Cyclodipeptide Synthases (CDPSs).

3.1. Non-Ribosomal Peptide Synthetase (NRPS) Pathway NRPSs are large, multi-modular enzymes that assemble peptides in an mRNA-independent manner. Each module is responsible for the incorporation of a specific amino acid. The synthesis of a dipeptide would involve two modules. The final step is the cyclization and release of the dipeptide from the enzyme, a reaction often catalyzed by a terminal thioesterase (TE) domain.

3.2. Cyclodipeptide Synthase (CDPS) Pathway CDPSs represent a more direct route to cyclic dipeptide formation. These enzymes utilize aminoacyl-tRNAs (aa-tRNAs) as substrates, diverting them from the ribosomal protein synthesis machinery. The synthesis proceeds through a two-step mechanism within the enzyme's active site, culminating in the formation of the diketopiperazine ring and release of the cyclic dipeptide. This pathway is considered a highly efficient method for the production of these secondary metabolites.





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